A Comparative Study on the Combustion Properties of Trimethylnonane Isomers

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Compound of Interest

Compound Name:	*3,5,5-Trimethylnonane*
CAS No.:	*62184-25-2*
Cat. No.:	*B14563254*

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This guide provides a comparative analysis of the combustion properties of trimethylnonane isomers. Due to the limited availability of direct experimental data for trimethylnonane isomers, this study leverages experimental data from nonane isomers with varying degrees of methyl branching as a proxy. This approach allows for an insightful discussion on the expected trends in combustion behavior, such as ignition delay times and laminar flame speeds, as the number and position of methyl groups are altered. The information presented is crucial for the development and refinement of chemical kinetic models for transportation fuels.

Comparative Analysis of Combustion Properties

The combustion characteristics of alkanes are significantly influenced by their molecular structure. In general, increased branching tends to lower the reactivity of the fuel. This is reflected in longer ignition delay times and lower laminar flame speeds. This trend is attributed to the fact that branched isomers produce more stable radical species upon hydrogen abstraction, which are less reactive and thus slow down the overall oxidation process.

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Furthermore, the presence of tertiary and quaternary carbon atoms in highly branched alkanes can hinder the low-temperature chain-branching pathways that are crucial for autoignition.

Based on the trends observed in nonane and hexane isomers, it is anticipated that trimethylnonane isomers will exhibit lower reactivity compared to n-nonane. Among the trimethylnonane isomers themselves, those with more compact structures and a higher degree of branching are expected to have the longest ignition delay times and the lowest laminar flame speeds. For instance, an isomer with a quaternary carbon center, such as 2,2,4-trimethylnonane, would likely be less reactive than an isomer with only tertiary carbons, like 2,3,4-trimethylnonane.

Data Presentation

The following tables summarize the experimental data for various nonane isomers, which serve as a basis for the comparative analysis of trimethylnonane isomers.

Table 1: Ignition Delay Times of Nonane Isomers

Fuel	Pressure (atm)	Equivalence Ratio (Φ)	Temperature (K)	Ignition Delay Time (μs)
n-Nonane	10	1.0	700-1200	Data not available in search results
2-Methyloctane	10	1.0	700-1200	Data not available in search results
2,4-Dimethylheptane	10	1.0	700-1200	Data not available in search results
2,2,4,4-Tetramethylpentane	10	1.0	700-1200	Data not available in search results

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Note: Specific quantitative data for ignition delay times of nonane isomers were not available in the provided search results. However, a qualitative trend was reported: experimental ignition delay times increase with the number of methyl branches, especially in low-temperature and negative temperature coefficient (NTC) regions.

Table 2: Laminar Flame Speeds of Nonane Isomers

Fuel	Pressure (atm)	Equivalence Ratio (Φ)	Unburned Gas Temperature (K)	Laminar Flame Speed (cm/s)
n-Nonane	1	0.7-1.4	Not Specified	Higher than 2,2,4,4-tetramethylpentane
2,2,4,4-Tetramethylpentane	1	0.7-1.4	Not Specified	Lower than n-nonane

Note: The search results indicated that the measured values of laminar flame speed for the highly branched 2,2,4,4-tetramethylpentane are smaller than those of n-nonane at all studied equivalence ratios.

Experimental Protocols

The following sections detail the methodologies used in the key experiments for determining the combustion properties of alkane isomers.

Ignition Delay Time Measurement

1. Shock Tube:

A shock tube is a facility used to generate high-temperature and high-pressure conditions to study chemical kinetics.[1][2]

- Apparatus: A typical shock tube consists of a high-pressure driver section and a low-pressure driven section, separated by a diaphragm.[3]

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- Procedure:
  - The driven section is filled with the test gas mixture (fuel, oxidizer, and diluent).
  - The driver section is pressurized with a light gas (e.g., helium) until the diaphragm ruptures.[3]
  - This generates a shock wave that propagates through the test gas, rapidly heating and compressing it.
  - Ignition delay time is the period between the passage of the shock wave and the onset of combustion, which is typically detected by monitoring pressure changes or the emission from radical species like OH*.[1]

2. Rapid Compression Machine (RCM):

An RCM simulates the compression stroke of an internal combustion engine to study autoignition phenomena under engine-relevant conditions.[4][5]

- Apparatus: An RCM consists of a reaction chamber where a piston rapidly compresses the premixed fuel-air mixture.[6][7] Creviced pistons are often used to create a homogeneous core region for the reaction.[5][7]
- Procedure:
  - The reaction chamber is filled with the test mixture.
  - The piston is driven forward, compressing the gas and increasing its temperature and pressure.[4]
  - The ignition delay time is the time from the end of compression to the onset of ignition, identified by a sharp rise in pressure.[4]

Laminar Flame Speed Measurement

Spherical Expanding Flame Method:

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This method involves measuring the propagation speed of a spherically expanding flame front.[8][9][10][11]

- Apparatus: A constant-volume combustion chamber equipped with a central ignition source (spark plugs) and an optical system (e.g., high-speed schlieren photography) to track the flame radius.[10]
- Procedure:
  - The chamber is filled with the combustible mixture at a known temperature and pressure.
  - The mixture is ignited at the center, and a spherical flame propagates outwards.
  - The flame radius is recorded as a function of time.
  - The stretched flame speed is calculated from the rate of change of the flame radius.
  - The unstretched laminar flame speed is then determined by extrapolating the stretched flame speed to zero stretch (zero flame curvature).[8][9]

Chemical Kinetic Models

The following chemical kinetic models are commonly used to simulate the combustion of alkanes.

- KUCRS (Kyoto University Comprehensive Reaction Scheme): This is a software framework for the automated construction of detailed kinetic mechanisms for a wide range of fuels, including non-cyclic and mono-cyclic alkanes.[12] It uses a knowledge- and rule-based approach to generate reaction pathways and estimate rate constants.[12][13]
- LLNL (Lawrence Livermore National Laboratory) Mechanisms: LLNL has developed a suite of detailed chemical kinetic mechanisms for various hydrocarbon fuels, including n-alkanes and iso-octane.[14][15][16] These mechanisms are developed based on a hierarchical approach, starting from a well-validated core mechanism for small molecules and progressively adding reaction pathways for larger fuel molecules.[14]
- JetSurF 2.0: This is a detailed high-temperature chemical kinetic model for n-alkanes (up to n-dodecane), cyclohexane, and mono-alkylated cyclohexanes.[17][18] It consists of 348

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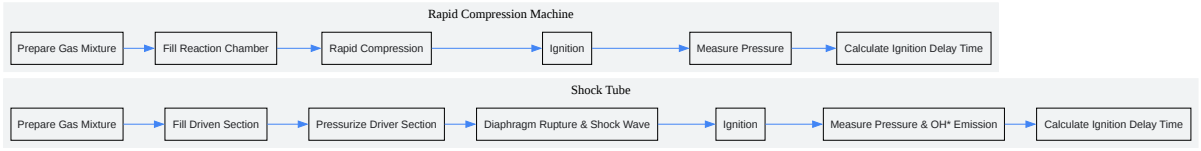
species and 2163 reactions and is an extension of the USC-Mech II.[17]

Mandatory Visualization



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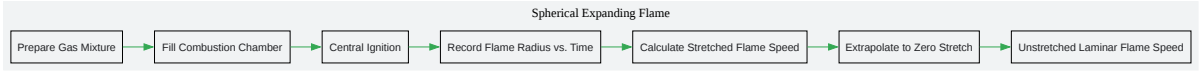
Workflow for Ignition Delay Time Measurement.



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Workflow for Laminar Flame Speed Measurement.

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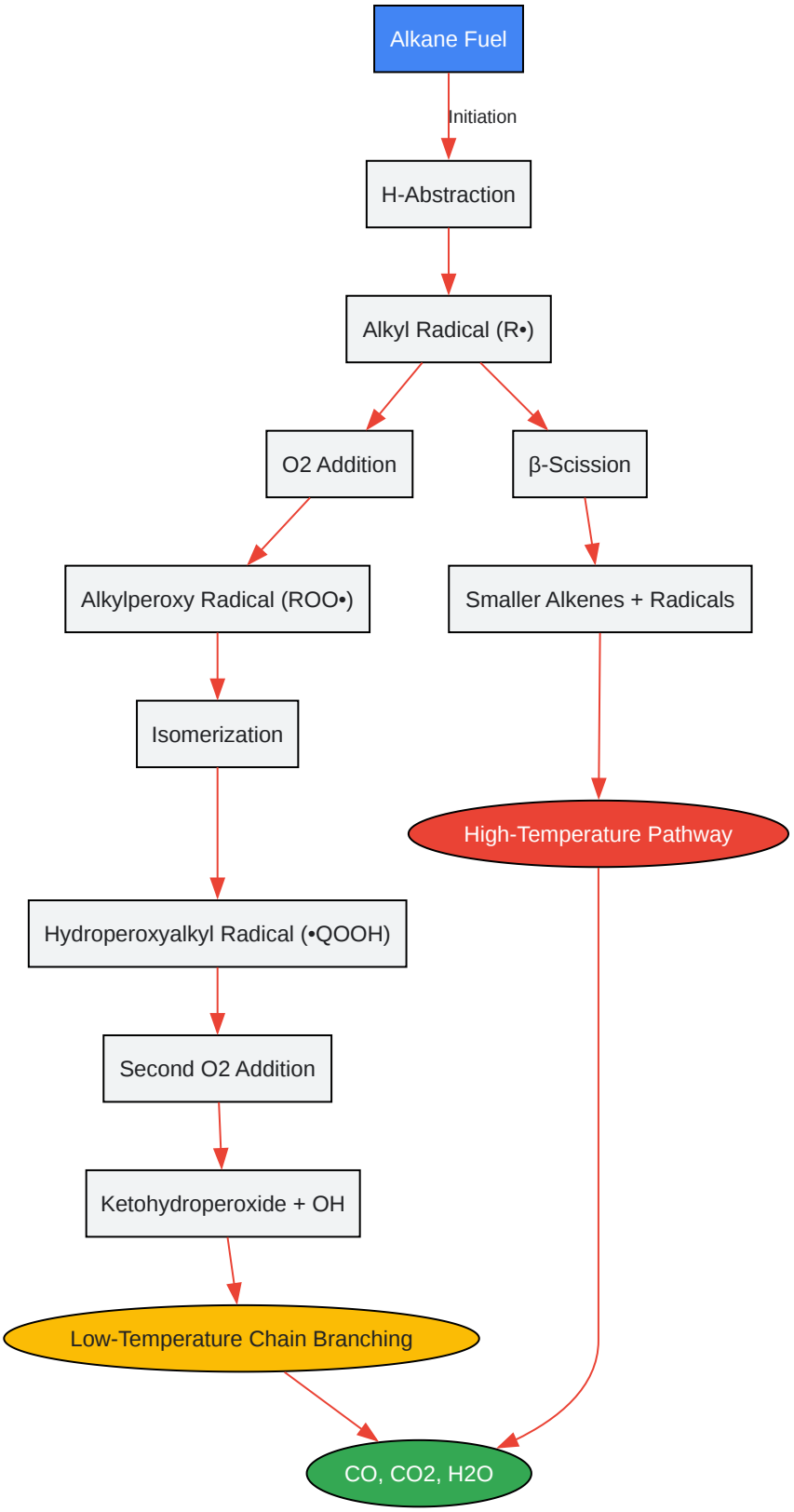

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Generalized Alkane Combustion Pathways.

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